

# BI-1230: A Potent HCV NS3/4A Protease Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *BI-1230*

Cat. No.: *B10787474*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **BI-1230**, a potent and selective inhibitor of the Hepatitis C Virus (HCV) NS3/4A protease. The information presented herein is intended to support researchers, scientists, and drug development professionals in their efforts to understand and potentially utilize this compound in preclinical research.

## Chemical Structure and Properties

**BI-1230** is a macrocyclic non-covalent inhibitor of the HCV NS3/4A serine protease.<sup>[1][2]</sup> Its complex chemical architecture is a key determinant of its high affinity and specificity for the viral enzyme.

Chemical Structure:

 BI-1230 Chemical Structure

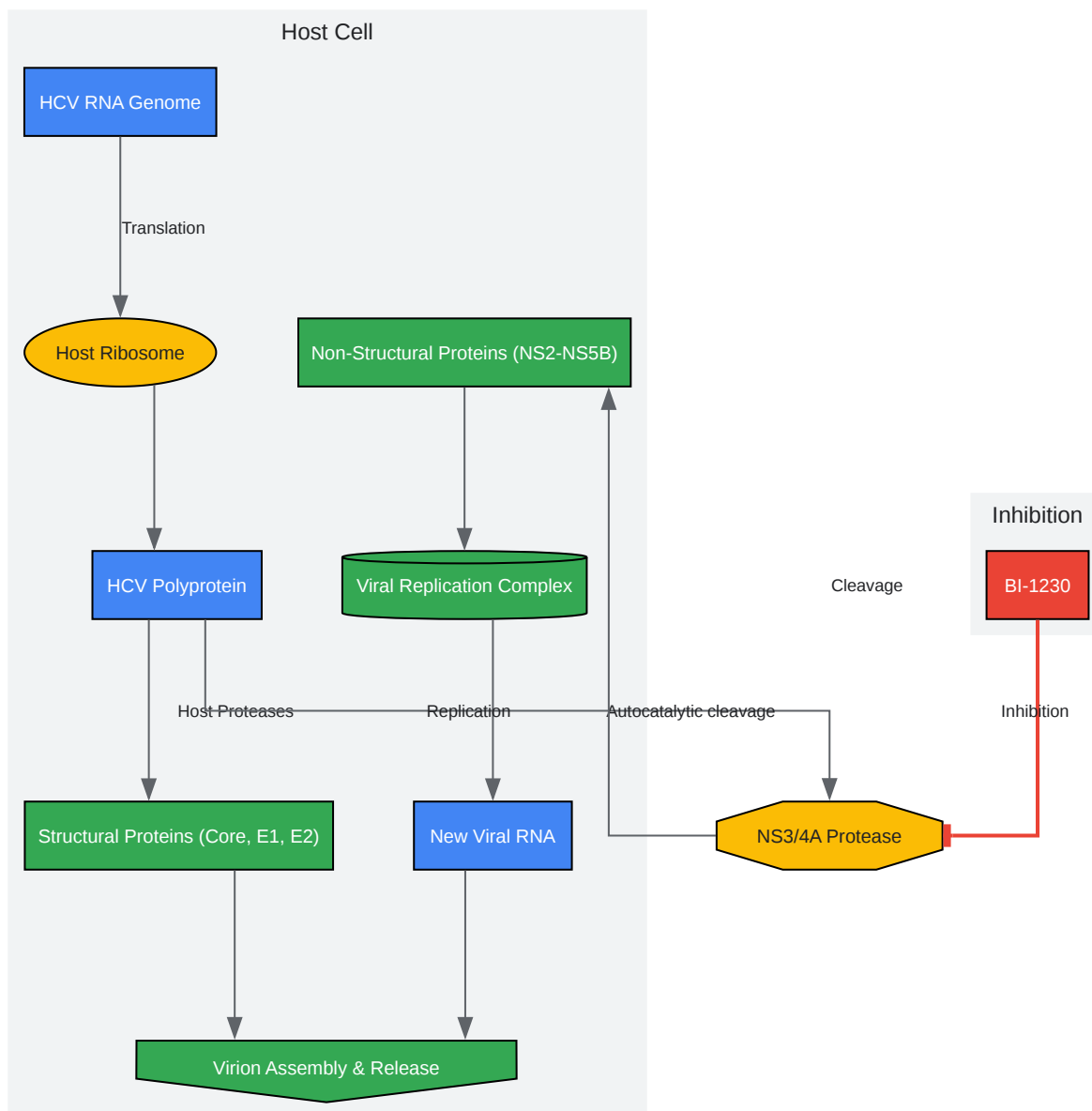
Table 1: Chemical and Physical Properties of **BI-1230**

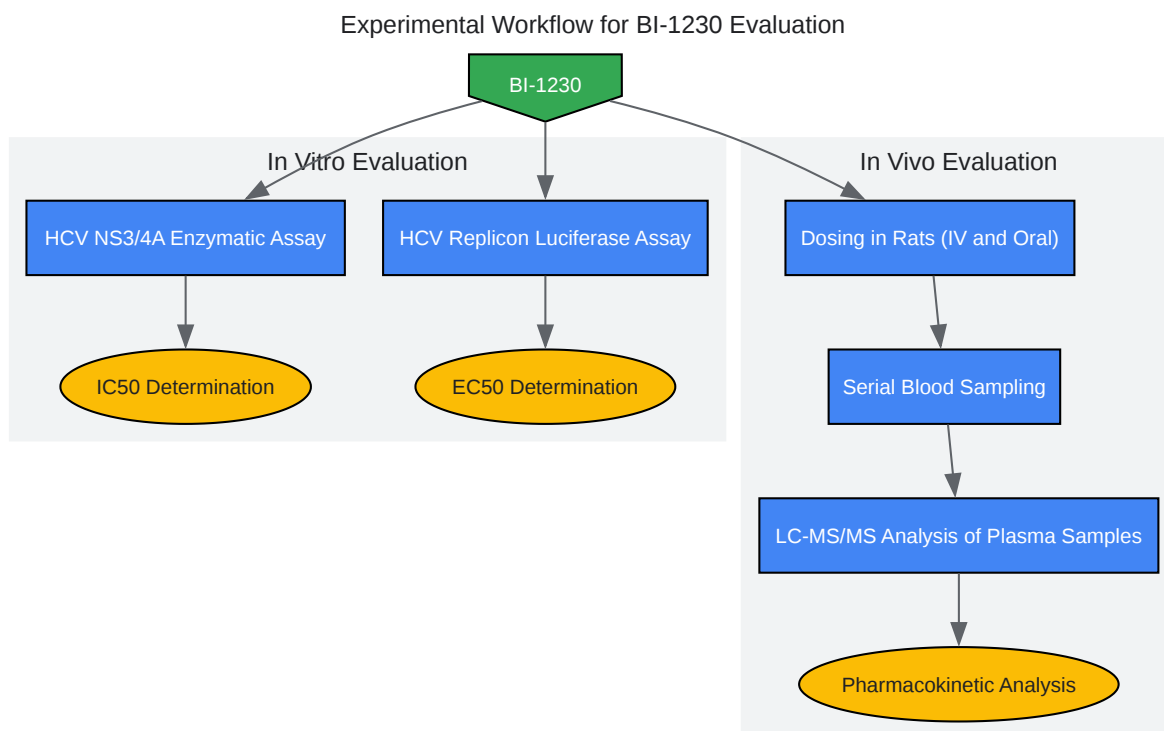
Property	Value
IUPAC Name	(2R,6S,13aS,14aR,16aS)-N-(cyclopropylsulfonyl)-6-((cyclopentyloxy)carbonylamino)-2-(7-methoxy-2-(tert-butoxy)quinolin-4-yloxy)-5,16-dioxo-1,2,3,5,6,7,8,9,10,11,13a,14,14a,15,16,16a-hexadecahydrocyclopropa[e]pyrrolo[1,2-a][1][3]diazacyclopentadecine-14a-carboxamide
Molecular Formula	C42H52N6O9S[4]
Molecular Weight	816.96 g/mol
CAS Number	849022-32-8
Solubility	Soluble in DMSO

## Mechanism of Action and Signaling Pathway

**BI-1230** exerts its antiviral effect by inhibiting the HCV NS3/4A protease, an enzyme essential for viral replication. The HCV polyprotein, translated from the viral RNA genome, requires cleavage by host and viral proteases to release functional non-structural (NS) proteins. The NS3 protease, in complex with its cofactor NS4A, is responsible for four of these critical cleavages. By binding to the active site of the NS3/4A protease, **BI-1230** blocks the processing of the HCV polyprotein, thereby preventing the formation of the viral replication complex and inhibiting viral propagation.

### HCV Polyprotein Processing and Inhibition by BI-1230





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